

Ipamorelin pentapeptide structure and function

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Compound of Interest

Compound Name: *Ipamorelin (acetate)*

Cat. No.: *B16327104*

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Molecular Structure and Chemical Properties

Ipamorelin is a pentapeptide derived from GHRP-1 but lacks the central dipeptide Ala-Trp.[2] Its unique structure is central to its stability and selectivity.

Amino Acid Sequence: Aib-His-D-2-Nal-D-Phe-Lys-NH₂[2][4][6]

- Alpha-aminoisobutyric acid (Aib): Located at the N-terminus, this non-proteinogenic amino acid reduces conformational flexibility, locking the peptide into a bioactive form and increasing resistance to enzymatic degradation.[1][5]
- D-2-naphthylalanine (D-2-Nal) and D-Phenylalanine (D-Phe): The inclusion of these D-enantiomer amino acids significantly enhances the peptide's stability by making it resistant to degradation by endogenous peptidases.[1][5][7]

These modifications result in a compound with a longer plasma half-life compared to endogenous peptides and an optimized affinity for its target receptor.[1][7]

Table 1: Chemical and Physical Properties of Ipamorelin

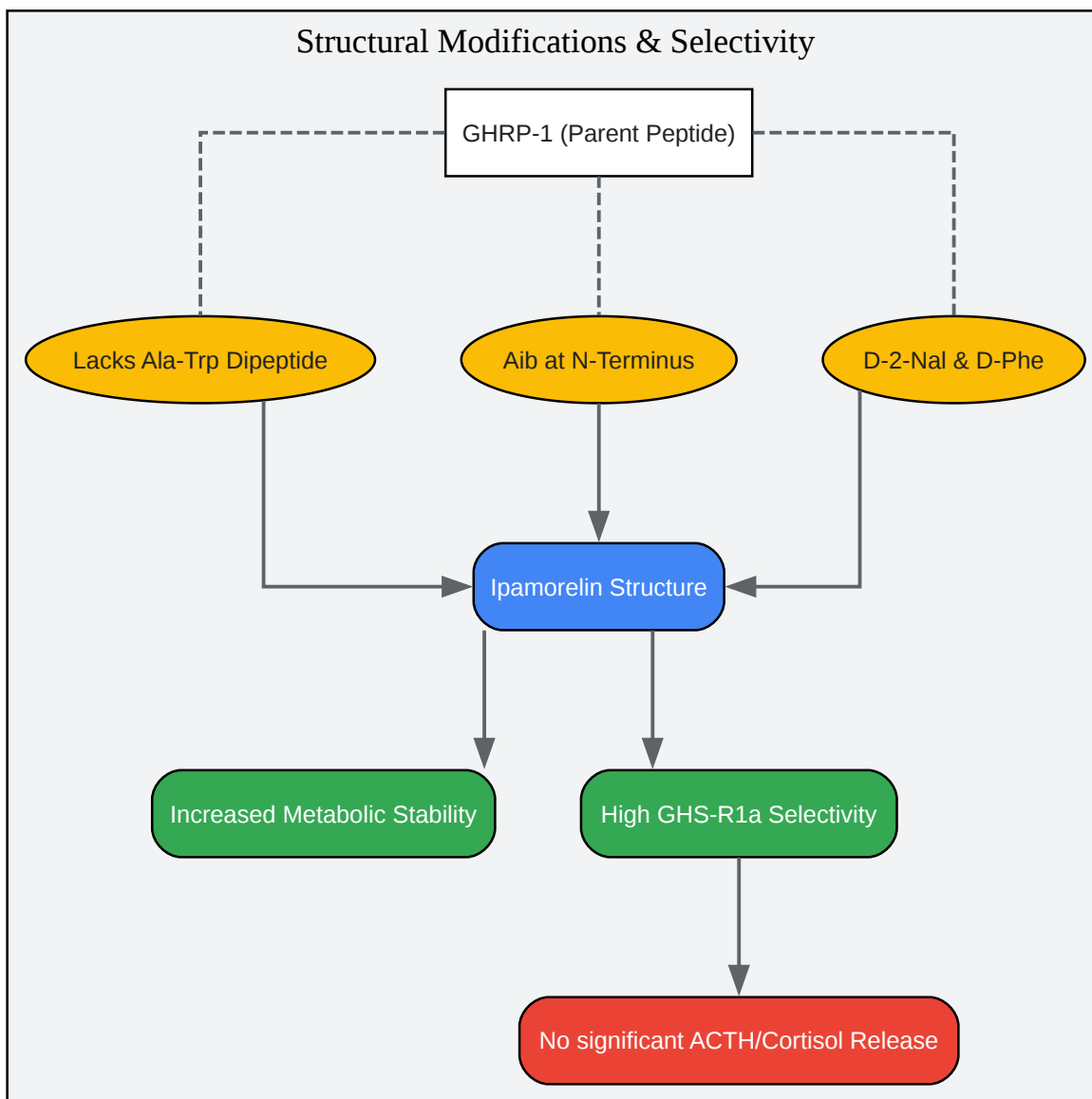
Property	Value	Reference
Molecular Formula	C38H49N9O5	[4]
Molecular Weight	711.85 - 711.9 g/mol	[4][8][9]
Amino Acid Sequence	Aib-His-D-2-Nal-D-Phe-Lys-NH2	[2][4][6]
Classification	Pentapeptide, Ghrelin Mimetic, GH Secretagogue	[1][2][6]

Mechanism of Action and Function

Ipamorelin exerts its function by acting as a selective agonist at the growth hormone secretagogue receptor type 1a (GHS-R1a), a G protein-coupled receptor (GPCR).^{[1][3]} This receptor is the natural target for ghrelin, the "hunger hormone," which also stimulates GH release.^[10]

GHS-R1a Binding and High Selectivity

Ipamorelin mimics the action of ghrelin, binding to the GHS-R1a located on somatotroph cells in the anterior pituitary gland.^{[1][7][10]} This interaction is highly specific. A key feature distinguishing Ipamorelin from its predecessors (GHRP-2, GHRP-6) is its inability to significantly stimulate the release of other pituitary hormones.^{[2][10]} Even at doses over 200 times greater than its effective dose for GH release, Ipamorelin does not produce a significant elevation in plasma ACTH or cortisol.^{[2][11]} This selectivity minimizes potential endocrine side effects associated with less specific secretagogues.^[1]



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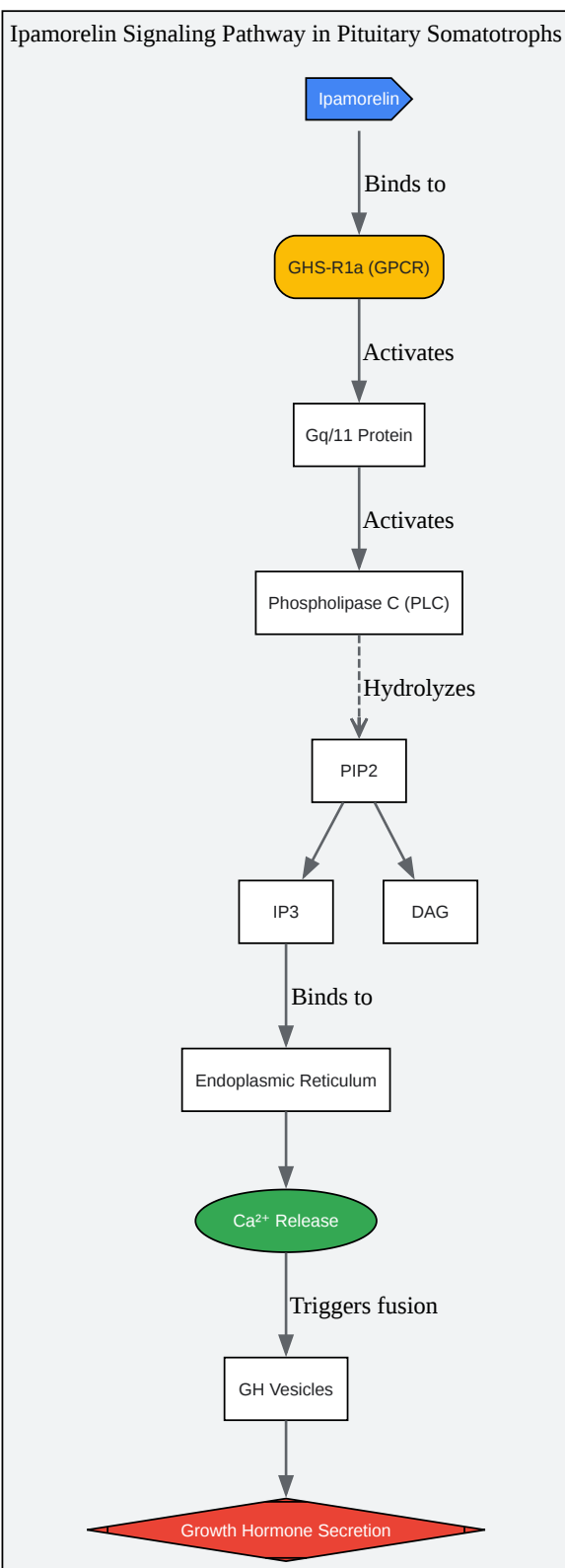
Caption: Logical relationship of Ipamorelin's structural modifications to its function.

Intracellular Signaling Pathway

Upon binding to the GHS-R1a, Ipamorelin initiates a conformational change in the receptor, triggering intracellular signaling cascades.^[1] The primary pathway involves the activation of Gq/11 proteins.^[1]

- G-Protein Activation: The activated receptor facilitates the exchange of GDP for GTP on the associated Gq/11 protein.
- PLC Activation: The Gαq subunit dissociates and activates Phospholipase C (PLC).[1]
- Second Messenger Generation: PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[1]
- Calcium Mobilization: IP3 binds to receptors on the endoplasmic reticulum, causing the release of stored intracellular calcium (Ca²⁺).[1]
- GH Exocytosis: The resulting increase in intracellular Ca²⁺ concentration is the critical signal that triggers the fusion of GH-containing vesicles with the cell membrane, leading to the exocytosis and secretion of growth hormone into the bloodstream.[1]

Some evidence also suggests the involvement of cAMP/PKA pathways in modulating GH release.[4][7]



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Caption: Ipamorelin's primary intracellular signaling cascade leading to GH release.

Pharmacological Data

Ipamorelin's potency and efficacy have been quantified in numerous in vitro and in vivo studies. Its pharmacokinetic profile has been characterized in both animal and human subjects.

Table 2: In Vitro Potency and Efficacy Data

Parameter	Species/System	Value	Comparator (GHRP-6)	Reference
EC50	Primary Rat Pituitary Cells	1.3 ± 0.4 nmol/l	2.2 ± 0.3 nmol/l	[2]
Emax	Primary Rat Pituitary Cells	85 ± 5%	100%	[2]

EC50 (Half maximal effective concentration) is a measure of drug potency. Emax represents the maximum response achievable.[12]

Table 3: In Vivo Potency and Efficacy Data

Parameter	Species	Value	Comparator (GHRP-6)	Reference
ED50	Anesthetized Rats	80 ± 42 nmol/kg	115 ± 36 nmol/kg	[2]
Emax	Anesthetized Rats	1545 ± 250 ng GH/ml	1167 ± 120 ng GH/ml	[2]
ED50	Conscious Swine	2.3 ± 0.03 nmol/kg	3.9 ± 1.4 nmol/kg	[2]
Emax	Conscious Swine	65 ± 0.2 ng GH/ml plasma	74 ± 7 ng GH/ml plasma	[2]

ED50 (Half maximal effective dose) is the dose that produces 50% of the maximal effect.

Table 4: Human Pharmacokinetic and Pharmacodynamic Parameters

Parameter	Value	Notes	Reference
Terminal Half-Life	~2 hours	Following intravenous infusion.	[4][13]
Systemic Clearance	0.078 L/h/kg	-	[13]
Volume of Distribution (Vss)	0.22 L/kg	-	[13]
Time to Peak GH Concentration	~0.67 hours (40 mins)	Following a 15-minute IV infusion.	[13]
SC50 (for GH stimulation)	214 nmol/L	Concentration for half-maximal GH stimulation.	[13]
Maximal GH Production Rate	694 mIU/L/h	-	[13]

Key Experimental Methodologies

The characterization of Ipamorelin has relied on a series of established in vitro and in vivo experimental protocols.

In Vitro GH Release Assay

This assay is used to determine the potency and efficacy of Ipamorelin directly on pituitary cells.

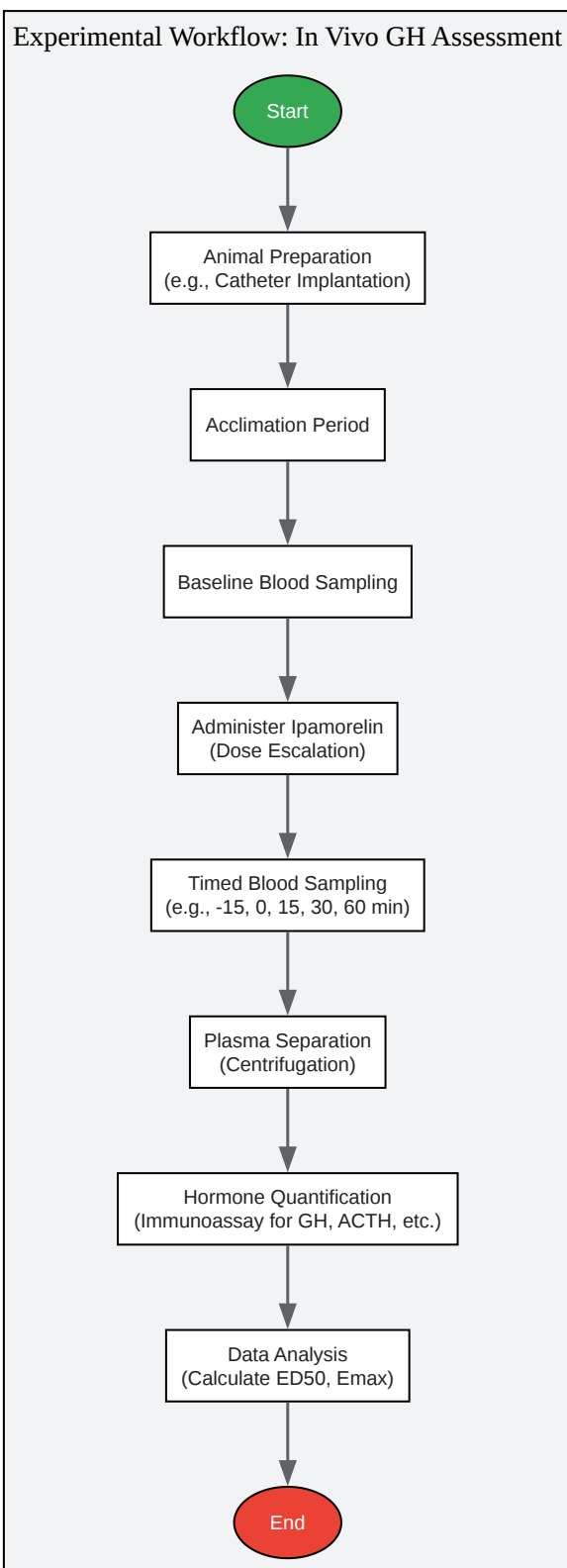
- **Cell Preparation:** Primary pituitary cells are isolated from rats (e.g., Sprague-Dawley) and cultured as monolayers.
- **Incubation:** The cultured cells are incubated with varying concentrations of Ipamorelin, comparators (like GHRP-6), and control vehicles.
- **Sample Collection:** At the end of the incubation period, the culture medium is collected.
- **Quantification:** The concentration of growth hormone released into the medium is quantified using a specific immunoassay (e.g., RIA or ELISA).

- **Data Analysis:** Dose-response curves are generated to calculate EC50 and Emax values, providing a direct measure of the compound's potency and efficacy at the cellular level.[\[2\]](#)

In Vivo GH Assessment in Animal Models

These studies evaluate the effect of Ipamorelin on systemic GH levels in a living organism.

- **Animal Models:** Common models include pentobarbital-anesthetized rats and conscious swine, often fitted with venous catheters for repeated blood sampling.[\[2\]](#)
- **Administration:** Ipamorelin is administered, typically intravenously or subcutaneously, at various doses.
- **Blood Sampling:** Blood samples are drawn at predetermined time points before and after administration.
- **Hormone Analysis:** Plasma is separated from the blood samples, and concentrations of GH, ACTH, cortisol, and other hormones are measured via immunoassays.
- **Data Analysis:** Time-concentration profiles are plotted to determine key parameters like the maximum concentration (Emax) and the dose required to achieve 50% of the maximal response (ED50).[\[2\]](#)



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Caption: A typical experimental workflow for in vivo analysis of Ipamorelin.

Longitudinal Bone Growth Study

This protocol was used to assess the physiological impact of Ipamorelin on somatic growth.

- **Animal Model:** Adult female rats were used.[14]
- **Treatment Protocol:** Rats were administered different daily doses of Ipamorelin (e.g., 0, 18, 90, 450 μ g/day) via subcutaneous injections three times daily for a period of 15 days.[14]
- **Fluorescent Labeling:** To measure bone growth, rats were injected with tetracycline, a fluorescent marker that incorporates into newly formed bone, at specific time points (e.g., days 0, 6, and 13).[14]
- **Tissue Analysis:** At the end of the study, the proximal tibia was harvested. The metaphysis was analyzed under a fluorescence microscope.
- **Growth Rate Determination:** The longitudinal bone growth rate (LGR) was calculated by measuring the distance between the distinct fluorescent bands corresponding to each tetracycline injection.[14]

Conclusion

Ipamorelin is a potent and highly selective growth hormone secretagogue that represents a significant advancement over earlier-generation compounds. Its unique pentapeptide structure, modified with non-natural amino acids, provides enhanced stability and a specific affinity for the GHS-R1a. The mechanism of action proceeds through a well-defined G-protein coupled signaling pathway, resulting in the robust release of growth hormone without concurrently stimulating ACTH or cortisol. The quantitative data from in vitro, preclinical, and human studies consistently demonstrate its high potency and favorable pharmacokinetic profile. The experimental methodologies outlined herein provide a framework for the continued investigation and characterization of Ipamorelin and other GHS compounds in research and drug development settings.

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